2-(2,6-Dimethylphenyl)ethanol boiling point and density data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-(2,6-Dimethylphenyl)ethanol*

CAS No.: *30595-80-3*

Cat. No.: *B1618557*

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Technical Profile: 2-(2,6-Dimethylphenyl)ethanol

CAS: 30595-80-3 | Formula: $C_{10}H_{14}O$ | MW: 150.22 g/mol [1][2]

Executive Summary

2-(2,6-Dimethylphenyl)ethanol is a sterically congested phenethyl alcohol derivative. Unlike its unsubstituted parent (phenethyl alcohol), the presence of methyl groups at the ortho positions (2,6-) of the phenyl ring introduces significant steric bulk. This structural modification alters its packing efficiency, melting point, and reactivity, making it a valuable intermediate in the synthesis of anesthetics (e.g., xylidine derivatives) and cardiovascular agents where metabolic stability is required.

Physicochemical Data Profile

The following data aggregates experimental values and high-confidence predictive models.

Table 1: Core Physical Properties

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Property	Value	Condition/Note	Source
Physical State	Solid (Crystalline)	At 25°C, 1 atm	[1][2]
Melting Point	62.5 – 63.0 °C	Sharp melting range indicates high crystallinity.	[1]
Boiling Point (Exp)	95 °C	@ 0.6 Torr (Vacuum)	[1]
Boiling Point (Est)	~255 – 260 °C	Extrapolated to 760 Torr (Atmospheric).[2]	Calc.
Density (Predicted)	0.986 ± 0.06 g/cm³	Liquid phase density estimate (supercooled).	[3]
Solubility	Low in Water	Soluble in EtOH, DCM, EtOAc.	Exp.
pKa	~14.9	Typical for primary alkyl alcohols.	[3]

Boiling Point & Pressure Correlation

Because the compound has a high atmospheric boiling point (>250°C), distillation at ambient pressure carries a risk of thermal decomposition. Vacuum distillation is the mandatory purification standard.

- Experimental Point: 95°C at 0.6 mmHg.[1]
- Nomograph Extrapolation: Using the Clausius-Clapeyron relation for benzenoid alcohols, the atmospheric boiling point is shifted by approximately +160°C relative to the 0.6 Torr value.

Structural Analysis & Steric Effects

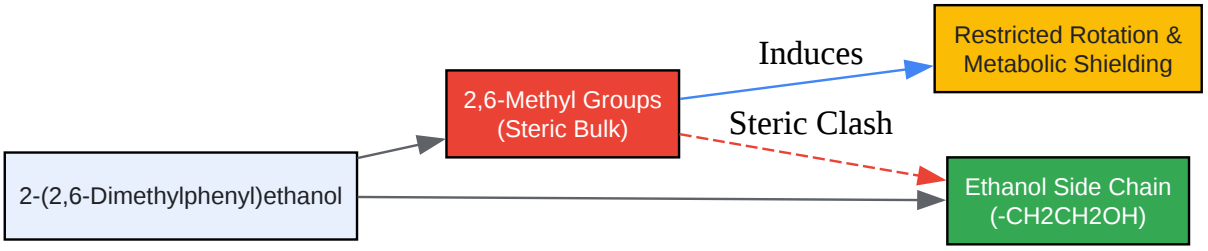
The 2,6-dimethyl substitution pattern is the defining feature of this molecule.

- Rotational Barrier: The ortho-methyl groups create a high rotational barrier for the ethyl-alcohol side chain. This "molecular turnstile" effect restricts the conformation, potentially

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locking the molecule into a specific binding mode in biological targets.

- Metabolic Shielding: In drug design, 2,6-substitution blocks metabolic attack at the ortho positions and sterically hinders the benzylic carbon, extending the half-life of derived pharmacophores.



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Figure 1: Logical flow of steric influence exerted by the 2,6-dimethyl moiety.

Synthesis & Purification Protocols

For research and scale-up, two primary routes are recommended. Route A is preferred for laboratory scale due to the availability of precursors.

Route A: Grignard Addition to Ethylene Oxide

This method builds the carbon skeleton directly from 2-bromo-m-xylene.

Reagents:

- 2-Bromo-m-xylene (CAS: 576-22-7)
- Magnesium turnings (activated)
- Ethylene Oxide (or Ethylene Carbonate as a safer alternative)
- THF (Anhydrous)

Protocol:

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- Activation: Flame-dry a 3-neck flask under Argon. Add Mg turnings (1.1 eq) and a crystal of iodine.
- Grignard Formation: Add 2-bromo-m-xylene (1.0 eq) in THF dropwise. Initiate reflux until Mg is consumed.
  - Checkpoint: Solution turns turbid/grey indicating formation of (2,6-dimethylphenyl)magnesium bromide.
- Alkylation: Cool to -78°C. Introduce Ethylene Oxide (1.2 eq) via cannula or add Ethylene Carbonate solution.
- Workup: Warm to RT, then quench with sat. NH_4Cl.[3] Extract with EtOAc.[4]
- Purification: Recrystallize from Hexane/EtOAc (9:1) to obtain white needles (MP: 62-63°C).

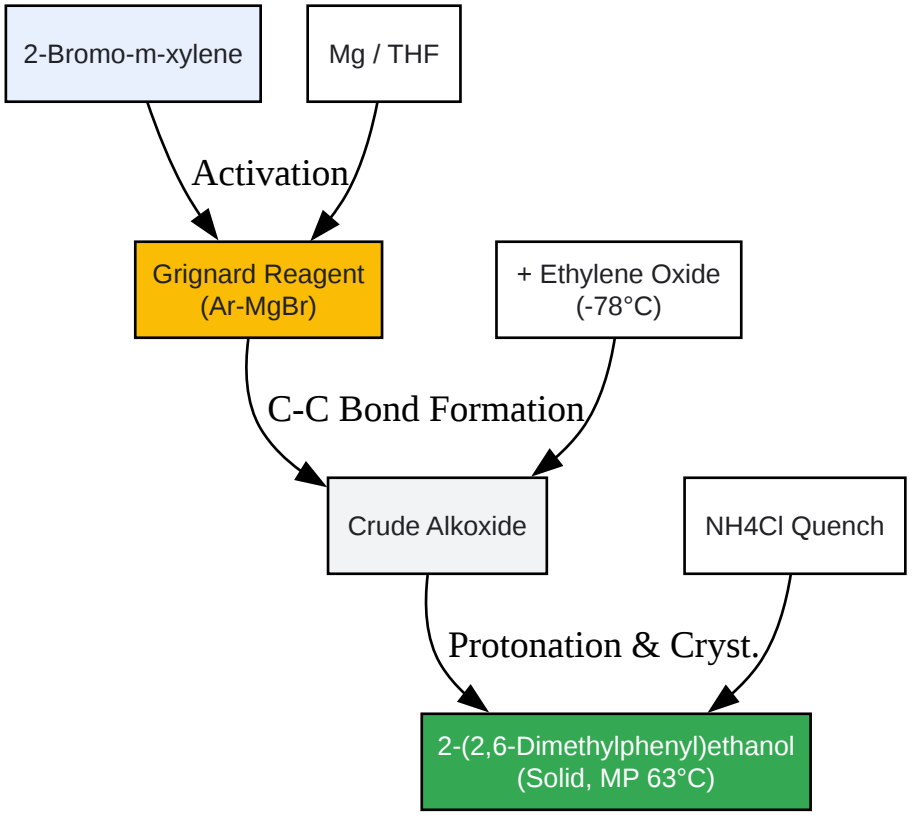
Route B: Reduction of Phenylacetic Acid

Ideal if 2-(2,6-dimethylphenyl)acetic acid is available.

Protocol:

- Dissolve 2-(2,6-dimethylphenyl)acetic acid in dry THF.
- Add $LiAlH_4$ (1.5 eq) at 0°C under N_2.
- Reflux for 2 hours.
- Fieser workup (Water, 15% NaOH, Water).
- Evaporate solvent to yield the solid alcohol.

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Figure 2: Grignard synthesis workflow for constructing the ethyl alcohol tail.

Applications in Drug Development

1. Isosteric Replacement: Researchers often substitute a standard phenethyl group with the 2,6-dimethylphenethyl group to increase lipophilicity (LogP increase ~0.8-1.0) and improve blood-brain barrier (BBB) penetration.

2. Anesthetic Scaffolds: The 2,6-xylidine core is a pharmacophore found in Lidocaine and Bupivacaine. This alcohol serves as a precursor to non-amide anesthetics or as a linker in "soft drug" design where the alcohol can be esterified to a solubilizing group.

3. Chiral Auxiliaries: While achiral itself, the steric bulk allows it to be used in the synthesis of atropisomeric ligands (e.g., for asymmetric catalysis) when coupled with bulky phosphines.

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